

Commercial suppliers and availability of (Rac)-Normetanephrine-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Normetanephrine-d3

Cat. No.: B12397321

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(Rac)-Normetanephrine-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers, availability, and technical applications of **(Rac)-Normetanephrine-d3**. This deuterated analog of normetanephrine serves as a critical internal standard for quantitative bioanalytical studies, particularly in the diagnosis and monitoring of catecholamine-secreting tumors such as pheochromocytoma and paraganglioma.

Commercial Availability and Product Specifications

(Rac)-Normetanephrine-d3 and its hydrochloride salt are available from several commercial suppliers. The compound is primarily intended for research use as an internal standard in mass spectrometry-based assays. The following tables summarize the available product forms and technical specifications from prominent suppliers.

Table 1: Commercial Suppliers of **(Rac)-Normetanephrine-d3**

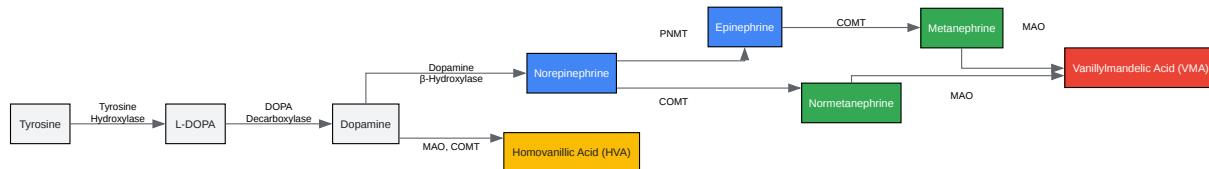
Supplier	Product Name	Form	Catalog Number	Purity
MedChemExpress	(Rac)-Normetanephrine -d3	Free Base	HY-113517S	>98%
Clearsynth	rac-Normetanephrine -d3	Free Base	CS-O-32766	>98% (HPLC)
AquigenBio	Rac-Normetanephrine -d3 Hydrochloride	HCl Salt	-	High-quality reference standard
Sussex Research Laboratories Inc.	rac-Normetanephrine -d3.HCl	HCl Salt	SI140130	>95% (HPLC)
Simson Pharma Limited	Rac-Normetanephrine -D3 Hydrochloride	HCl Salt	-	High Quality
LGC Standards	rac-Normetanephrine -d3 Hydrochloride	HCl Salt	TRC-N721502	>95% (HPLC)

Table 2: Product Specifications and Availability

Supplier	Form	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Available Pack Sizes
MedChemExpress	Free Base	1073244-89-9	C ₉ H ₁₀ D ₃ NO ₃	186.22	1 mg, 5 mg, 10 mg
Clearsynth	Free Base	1073244-89-9	C ₉ H ₁₀ D ₃ NO ₃	186.22	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
AquigenBio	HCl Salt	1085333-97-6	C ₉ H ₁₀ D ₃ NO ₃ ·HCl	222.68	Inquire for details
Sussex Research Laboratories Inc.	HCl Salt	N/A	C ₉ H ₁₀ D ₃ NO ₃ ·HCl	186.2 (as free base)	2 mg, 5 mg, 10 mg
Simson Pharma Limited	HCl Salt	1085333-97-6	C ₉ H ₁₁ D ₃ CIN ₃ O ₃	222.68	Custom Synthesis
LGC Standards	HCl Salt	1085333-97-6	C ₉ H ₁₀ D ₃ NO ₃ ·HCl	222.68	1 mg, 10 mg

Catecholamine Metabolism Signaling Pathway

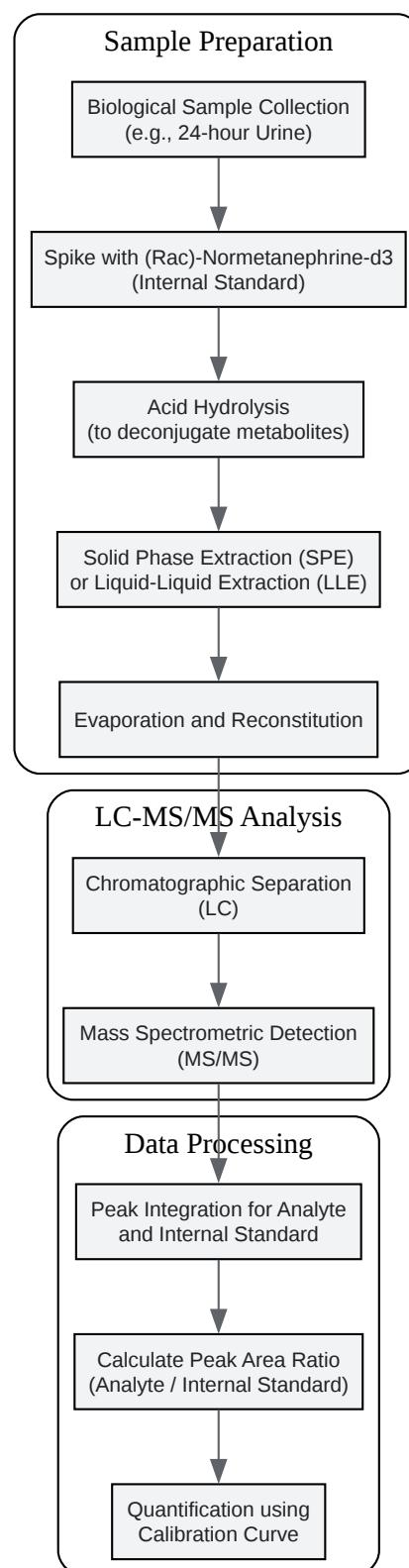
(Rac)-Normetanephrine-d3 is utilized as an internal standard to accurately quantify endogenous normetanephrine, a metabolite of norepinephrine. The following diagram illustrates the metabolic pathway of catecholamines.

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Catecholamine metabolic pathway.

Experimental Workflow: Isotope Dilution Mass Spectrometry

The primary application of **(Rac)-Normetanephrine-d3** is in isotope dilution mass spectrometry (ID-MS) for the quantification of normetanephrine in biological samples, typically urine or plasma. The general workflow for this application is depicted below.



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Workflow for isotope dilution mass spectrometry.

Detailed Experimental Protocol: Analysis of Urinary Metanephries by LC-MS/MS

This protocol is a representative example for the quantitative analysis of metanephries in human urine using **(Rac)-Normetanephrine-d3** as an internal standard.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

1. Materials and Reagents

- **(Rac)-Normetanephrine-d3** (Internal Standard)
- Metanephrine and Normetanephrine analytical standards
- Hydrochloric acid (HCl)
- Formic acid
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium formate
- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., mixed-mode cation exchange)
- 24-hour urine collection containers with acid preservative

2. Standard and Internal Standard Preparation

- Prepare stock solutions of metanephrine, normetanephrine, and **(Rac)-Normetanephrine-d3** in methanol.
- Prepare a series of calibration standards by spiking blank urine (or a synthetic matrix) with known concentrations of metanephrine and normetanephrine.
- Prepare a working internal standard solution of **(Rac)-Normetanephrine-d3** in an appropriate solvent.

3. Sample Preparation

- Collect a 24-hour urine sample in a container with an acid preservative (e.g., HCl).
- Measure and record the total volume of the 24-hour urine collection.
- Transfer a 1 mL aliquot of the mixed urine sample to a clean tube.
- Add a known amount of the **(Rac)-Normetanephrine-d3** internal standard solution to the urine aliquot.
- Acid Hydrolysis: Add concentrated HCl to the sample and heat at approximately 100°C for 20-30 minutes to deconjugate the metanephines.[\[1\]](#)
- Cool the sample and neutralize it with a suitable base.
- Solid Phase Extraction (SPE):
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the hydrolyzed and neutralized urine sample onto the cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the metanephines and the internal standard with an appropriate solvent (e.g., methanol with formic acid).
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in a small volume of the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase column (e.g., C18 or PFP).
 - Mobile Phase: A gradient of two solvents, typically water with formic acid and/or ammonium formate (Solvent A) and an organic solvent like acetonitrile or methanol with

formic acid (Solvent B).

- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-10 µL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor at least two specific precursor-to-product ion transitions for both the native analytes and the deuterated internal standard to ensure specificity and accuracy.

5. Data Analysis and Quantification

- Integrate the peak areas for the specific MRM transitions of both the endogenous normetanephrine and the **(Rac)-Normetanephrine-d3** internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of normetanephrine in the urine sample by interpolating its peak area ratio on the calibration curve.
- Calculate the total 24-hour excretion of normetanephrine by multiplying the concentration by the total urine volume.

Conclusion

(Rac)-Normetanephrine-d3 is an indispensable tool for clinical and research laboratories performing quantitative analysis of catecholamine metabolites. Its use as an internal standard in isotope dilution mass spectrometry provides high accuracy and precision, which is crucial for the reliable diagnosis and management of diseases related to catecholamine excess. This guide provides a foundational understanding of the commercial availability and technical

application of this important analytical standard. Researchers should always refer to specific product datasheets and relevant scientific literature for the most detailed and up-to-date information.

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- To cite this document: BenchChem. [Commercial suppliers and availability of (Rac)-Normetanephrine-d3]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12397321#commercial-suppliers-and-availability-of-rac-normetanephrine-d3>

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